analytical methods for 4,5-Dichloro-2-(difluoromethoxy)phenol quantification

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Compound of Interest

Compound Name:	*4,5-Dichloro-2-(difluoromethoxy)phenol*
CAS No.:	*1806352-16-8*
Cat. No.:	*B1410468*

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Application Note: Quantification of 4,5-Dichloro-2-(difluoromethoxy)phenol

Abstract

This guide details the validated analytical protocols for the quantification of **4,5-Dichloro-2-(difluoromethoxy)phenol** (DCDFP), a critical halogenated phenolic intermediate often encountered in the synthesis and metabolic profiling of bioactive ether derivatives. Due to the compound's acidity (phenolic -OH) and lipophilicity (halogenated motif), standard quantification methods often suffer from peak tailing or poor ionization.

This document provides two optimized workflows:

- LC-MS/MS (Triple Quadrupole): For trace-level quantification in biological matrices (plasma/tissue).
- HPLC-UV/DAD: For high-concentration purity assessment and formulation stability studies.

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Introduction & Physicochemical Context

Chemical Profile[1]

- Compound: **4,5-Dichloro-2-(difluoromethoxy)phenol**
- Molecular Formula: $C_7H_4Cl_2F_2O_2$[1]
- Monoisotopic Mass: 227.95 Da (

  Cl isotope)
- Predicted pKa: ~7.2 (Acidic due to electron-withdrawing Cl and $OCHF_2$ groups)
- LogP: ~3.4 (Lipophilic)

Analytical Challenges

- Ionization Suppression: The difluoromethoxy group can suppress ionization in ESI positive mode; ESI Negative mode is strictly required due to the phenolic proton.
- Volatility: The compound has semi-volatile properties. Evaporation steps during sample prep must be controlled (<40°C) to prevent analyte loss.
- Adsorption: Halogenated phenols bind avidly to plastic surfaces. Glass inserts and low-binding plates are mandatory.

Experimental Protocols

Method A: LC-MS/MS (Bioanalytical Quantification)

Target Use: PK studies, Residue Analysis (LOD: 0.5 ng/mL)

Instrumentation & Conditions

- System: Agilent 6495 Triple Quadrupole LC/MS or equivalent.
- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm).
- Guard Column: VanGuard BEH C18 Pre-column.

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- Mobile Phase A: 1 mM Ammonium Fluoride in Water (Enhances negative ion sensitivity).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 0.4 mL/min.
- Column Temp: 45°C.

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.00	10	Initial Equilibration
0.50	10	Hold
3.00	95	Linear Ramp
4.00	95	Wash
4.10	10	Re-equilibration
5.50	10	End of Run

MS Source Parameters (ESI Negative)

- Gas Temp: 250°C
- Gas Flow: 14 L/min
- Nebulizer: 35 psi
- Sheath Gas Temp: 350°C
- Capillary Voltage: 3000 V (Neg)
- Nozzle Voltage: 1500 V

MRM Transitions

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Precursor Ion (m/z)	Product Ion (m/z)	Dwell (ms)	Collision Energy (V)	Identification
226.9 $[M-H]^-$	176.9 $[M-H-CF_2]^-$	50	22	Quantifier
226.9 $[M-H]^-$	160.9 $[M-H-COF_2]^-$	50	35	Qualifier 1
226.9 $[M-H]^-$	190.9 $[M-H-HCl]^-$	50	18	Qualifier 2

> *Critical Note: The transition 226.9 → 176.9 corresponds to the loss of the difluorocarbene moiety ($:CF_2$), a characteristic fragmentation pathway for difluoromethoxy ethers in negative mode.*

Method B: HPLC-UV (Purity & Stability)

Target Use: QC release, degradation studies (LOQ: 0.5 µg/mL)

Instrumentation

- System: Shimadzu i-Series or Agilent 1260 Infinity II.
- Detector: Diode Array Detector (DAD) at 280 nm (Reference 360 nm).
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm).

Mobile Phase Strategy

- Buffer: 0.1% Phosphoric Acid in Water (pH ~2.0).
  - Why? Low pH suppresses phenol ionization, ensuring the analyte remains neutral. This prevents peak tailing caused by interaction with residual silanols.

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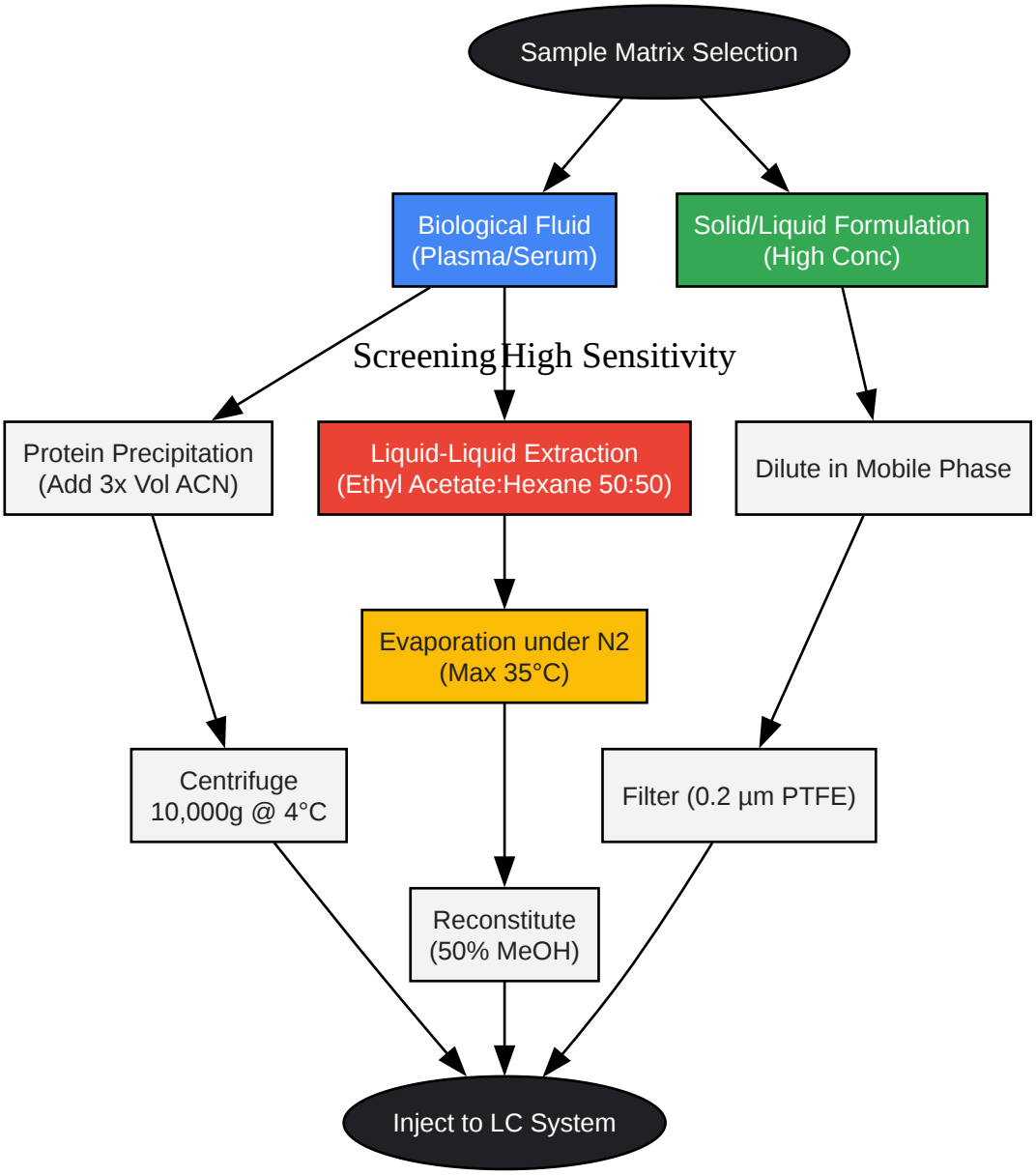
- Organic: Acetonitrile.
- Isocratic Mode: 55% Buffer / 45% ACN.
- Flow Rate: 1.0 mL/min.

Sample Preparation Workflows

Workflow Visualization

The following diagram illustrates the decision matrix for selecting the appropriate extraction method based on sample matrix complexity.



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Caption: Decision tree for sample preparation. LLE is recommended for trace analysis to remove phospholipids that cause matrix effects.

Liquid-Liquid Extraction (LLE) Protocol (High Sensitivity)

- Aliquot: Transfer 100 µL of plasma into a glass tube.
- IS Addition: Add 10 µL of Internal Standard (e.g., Dichlorophenol-d3).
- Acidification: Add 10 µL of 1M Formic Acid (Critical: Protonates phenol to drive it into organic layer).
- Extraction: Add 600 µL of Ethyl Acetate:Hexane (50:50 v/v). Vortex for 5 mins.
- Separation: Centrifuge at 4,000 rpm for 5 mins.
- Transfer: Transfer supernatant to a clean glass tube.
- Dry Down: Evaporate under Nitrogen at 35°C. Do not over-dry (volatile loss risk).
- Reconstitute: Add 100 µL of Water:Methanol (50:50).

Validation Parameters (Acceptance Criteria)

Parameter	LC-MS/MS Criteria	HPLC-UV Criteria
Linearity (R^2)	> 0.995 (Weighted $1/x^2$)	> 0.999
Accuracy (%RE)	± 15% (± 20% at LLOQ)	± 2%
Precision (%CV)	< 15%	< 1%
Recovery	> 80% (Consistent)	N/A (Direct Injection)
Matrix Effect	85-115%	N/A

Troubleshooting Guide

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Issue: Peak Tailing

- Cause: Secondary interactions between the phenolic -OH and silica silanols.
- Solution: Ensure mobile phase pH is < 3.0 (HPLC) or use Ammonium Fluoride (LC-MS) to mask silanols. Use "End-capped" columns (e.g., Zorbax Eclipse or Waters BEH).

Issue: Low Sensitivity in MS

- Cause: Wrong polarity or source fragmentation.
- Solution: Confirm Negative Mode. Check if in-source fragmentation is occurring (loss of HF) by scanning for product ions in Q1. Lower the Fragmentor voltage if parent ion signal is weak.

Issue: Carryover

- Cause: Lipophilic adsorption to injector needle.
- Solution: Use a strong needle wash: Acetonitrile:Isopropanol:Water (40:40:20) + 0.1% Formic Acid.

References

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Sources

- 1. PubChemLite - 4-chloro-2-(difluoromethoxy)phenol (C7H5ClF2O2) [pubchemlite.lcsb.uni.lu]
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